

Application Notes and Protocols for Pyridachlometyl in Powdery Mildew Control

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Compound of Interest

Compound Name: **Pyridachlometyl**

Cat. No.: **B12783805**

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These application notes provide a comprehensive overview of **Pyridachlometyl**, a novel fungicide, for the control of powdery mildew. The information is compiled for research and development purposes and includes summaries of quantitative data, detailed experimental protocols, and diagrams of the mode of action and experimental workflows.

Introduction

Pyridachlometyl is a recently developed fungicide belonging to a new chemical class characterized by a tetrasubstituted pyridazine ring.^[1] It has demonstrated high efficacy against a broad spectrum of fungal pathogens, including various species of powdery mildew that affect a wide range of crops.^[2] Notably, **Pyridachlometyl** exhibits a novel mode of action by promoting tubulin polymerization, which disrupts microtubule dynamics in fungi.^{[1][3]} This unique mechanism of action means it does not show cross-resistance to existing fungicide classes such as Demethylation Inhibitors (DMIs), Quinone outside Inhibitors (QoIs), and Succinate Dehydrogenase Inhibitors (SDHIs), making it a valuable tool for resistance management strategies.^{[2][4]}

Quantitative Data Summary

The following tables summarize the available quantitative data on the application and efficacy of **Pyridachlometyl** for controlling powdery mildew and other fungal pathogens.

Table 1: Efficacy of **Pyridachlometyl** against Powdery Mildew in Greenhouse Trials

Crop	Pathogen	Application Rate (ppm)	Efficacy (% Control)	Reference
Cucumber	<i>Podosphaera xanthii</i>	Not specified	High	[2]
Tomato	<i>Oidium neolycopersici</i>	Not specified	High	[2]
Strawberry	<i>Podosphaera aphanis</i>	Not specified	High	[2]

Note: Specific concentrations and efficacy percentages from these greenhouse trials were not detailed in the reviewed literature, but were described as demonstrating "high effectiveness."

Table 2: Application Parameters for **Pyridachlometyl** in Field Trials for General Fungal Disease Control

Crop(s)	Application Method	Water Volume (L/ha)	Application Interval	Number of Applications	Reference
Fruits and Vegetables	Ground Application	~1500	~7 days	4 to 7	[1]

Table 3: In Vitro Antifungal Activity of **Pyridachlometyl**

Pathogen	EC50 (ppm)	Reference
<i>Zymoseptoria tritici</i>	0.02 - 0.2	[2]
<i>Fluvia fulva</i>	High Activity	[2]
<i>Cercospora kikuchii</i>	High Activity	[2]
<i>Microdochium nivale</i>	High Activity	[2]

EC50 (Half-maximal effective concentration) values indicate the concentration of a drug that gives half-maximal response. Lower EC50 values denote higher potency.

Experimental Protocols

This section provides detailed methodologies for key experiments to evaluate the efficacy of **Pyridachlometyl** against powdery mildew.

Protocol 1: Greenhouse Efficacy Trial for Powdery Mildew Control

Objective: To assess the protective efficacy of **Pyridachlometyl** against powdery mildew on a host plant under controlled greenhouse conditions.

Materials:

- **Pyridachlometyl** formulation (e.g., 60 g/L EC)[1]
- Susceptible host plants (e.g., cucumber, tomato, strawberry seedlings)
- Powdery mildew inoculum (conidiospores from infected plants)[1]
- Pressurized sprayer
- Growth chambers or greenhouse with controlled temperature and humidity
- Disease assessment scale (e.g., 0-5 rating scale where 0 = no disease and 5 = severe infection)

Methodology:

- Plant Preparation: Grow susceptible host plants to a suitable stage (e.g., 2-3 true leaves for cucumbers).
- Fungicide Application:
 - Prepare different concentrations of **Pyridachlometyl** in water.

- Apply the fungicide solutions to the plants until runoff, ensuring complete coverage of all foliage.
- Include a water-sprayed control group and a positive control with a standard fungicide.
- Inoculation:
 - One to three days after fungicide application, inoculate the plants with a suspension of powdery mildew conidiospores (e.g., 1×10^4 spores/mL).[2]
 - Ensure a uniform application of the inoculum across all plants.
- Incubation:
 - Place the inoculated plants in a growth chamber or greenhouse with conditions favorable for powdery mildew development (e.g., 20-25°C, high humidity).
- Disease Assessment:
 - Seven to fourteen days after inoculation, visually assess the percentage of leaf area covered by powdery mildew on each leaf.
 - Use a disease severity index to score the level of infection.
- Data Analysis:
 - Calculate the percent disease control for each treatment relative to the untreated control.
 - Perform statistical analysis (e.g., ANOVA) to determine significant differences between treatments.

Protocol 2: In Vitro Antifungal Activity Assay (Microtiter Plate Assay)

Objective: To determine the half-maximal effective concentration (EC50) of **Pyridachlometyl** against a target fungal pathogen.

Materials:

- **Pyridachlometyl** technical grade
- Target fungal isolates (e.g., *Zymoseptoria tritici*)[2]
- Liquid growth medium (e.g., Potato Dextrose Broth)
- 96-well microtiter plates
- Spectrophotometer (plate reader)

Methodology:

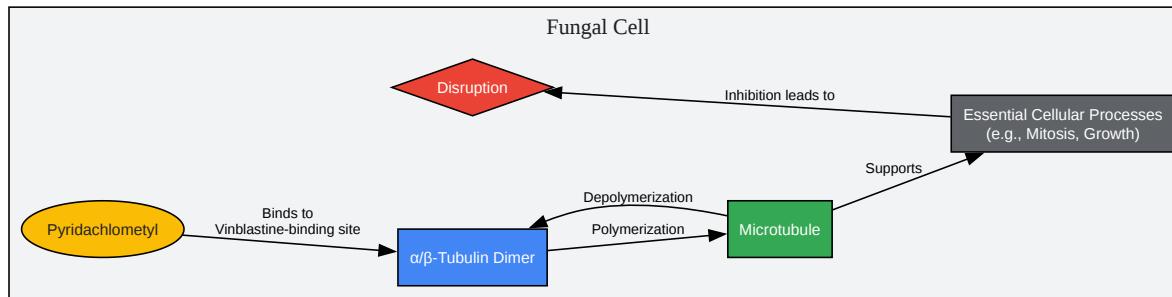
- Inoculum Preparation: Prepare a spore suspension of the target fungus and adjust the concentration.
- Serial Dilution: Prepare a series of dilutions of **Pyridachlometyl** in the liquid growth medium in the wells of a 96-well plate.
- Inoculation: Add the fungal spore suspension to each well containing the fungicide dilution. Include control wells with no fungicide.
- Incubation: Incubate the microtiter plates at an optimal temperature for fungal growth for a specified period (e.g., 3-7 days).
- Growth Measurement: Measure the fungal growth (e.g., optical density at a specific wavelength) using a spectrophotometer.
- Data Analysis:
 - Plot the fungal growth inhibition against the logarithm of the fungicide concentration.
 - Calculate the EC50 value using a suitable statistical software.

Visualizations

Mode of Action: Disruption of Tubulin Dynamics

Pyridachlometyl's mode of action is the promotion of tubulin polymerization. This leads to the stabilization of microtubules, which are essential for various cellular processes in fungi.

including cell division and growth. This is distinct from other tubulin-targeting fungicides that inhibit polymerization.[1][3]

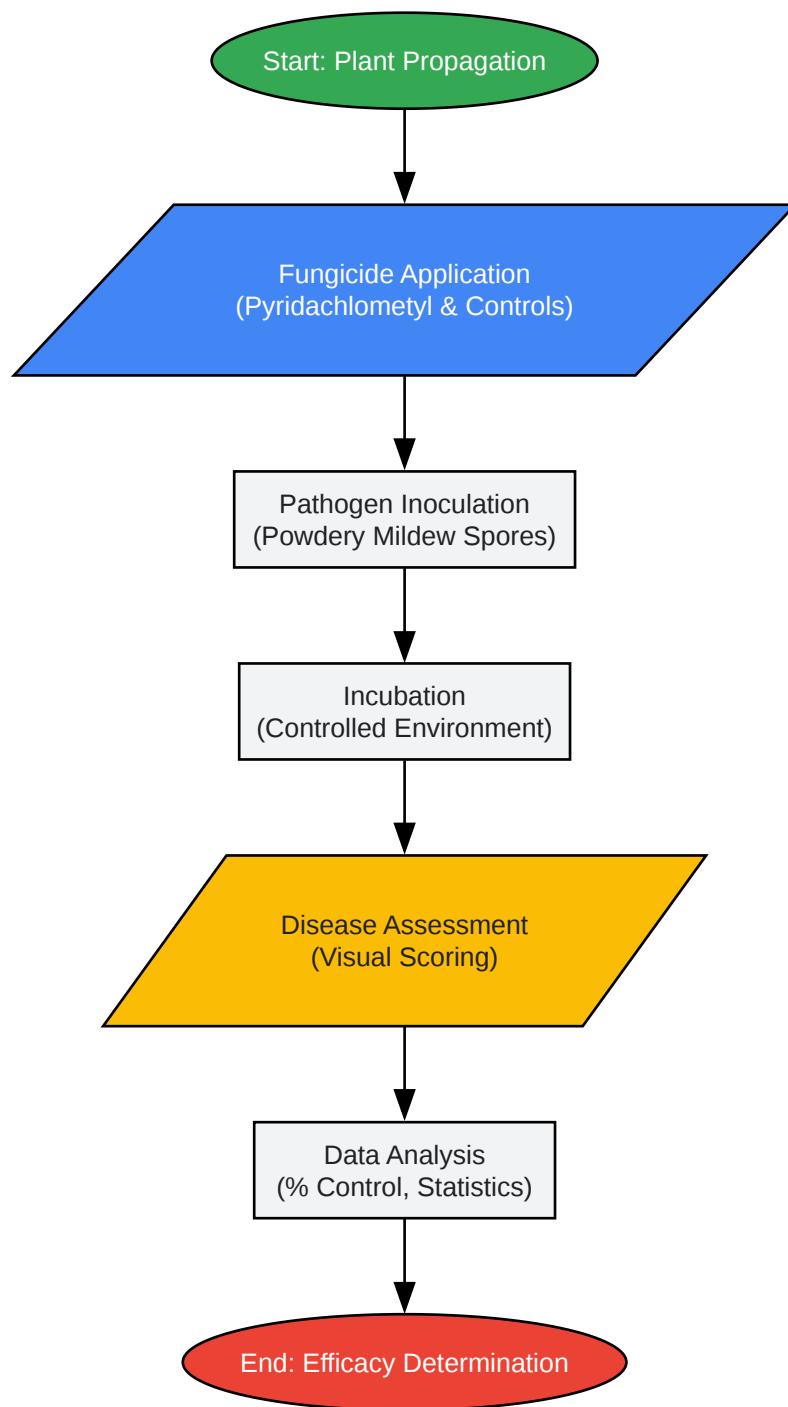


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Caption: Mode of action of **Pyridachlomethyl** in a fungal cell.

Experimental Workflow: Greenhouse Efficacy Trial

The following diagram illustrates the typical workflow for conducting a greenhouse trial to evaluate the efficacy of **Pyridachlomethyl** against powdery mildew.



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Caption: Workflow for a greenhouse-based fungicide efficacy trial.

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- To cite this document: BenchChem. [Application Notes and Protocols for Pyridachlomethyl in Powdery Mildew Control]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12783805#application-rates-of-pyridachlomethyl-for-powdery-mildew-control>]

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